

# Storage and handling recommendations for D-Methionine sulfoxide hydrochloride powder

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## Compound of Interest

Compound Name: *D-Methionine sulfoxide  
hydrochloride*

Cat. No.: *B8093382*

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## Technical Support Center: D-Methionine Sulfoxide Hydrochloride

This technical support center provides essential information for the safe storage and handling of **D-Methionine sulfoxide hydrochloride** powder. Please consult this guide for troubleshooting common issues and for answers to frequently asked questions.

## Storage and Handling Data Summary

Proper storage and handling are crucial for maintaining the integrity and stability of **D-Methionine sulfoxide hydrochloride**. The following table summarizes the key quantitative recommendations.

Parameter	Recommendation	Source(s)
Storage Temperature (Powder)	Store at 4°C for short-term storage. For long-term storage, -20°C is recommended.[1][2]	DC Chemicals, Immunomart
Storage Temperature (Solutions)	Store stock solutions at -20°C for up to 1 month or at -80°C for up to 6 months.[3][4]	MedchemExpress.com
Storage Conditions	Keep container tightly sealed in a dry, cool, and well-ventilated area.[1][5][6][7] Protect from direct sunlight, moisture, and ignition sources. [1][2][3]	DC Chemicals, Thermo Fisher Scientific, ChemicalBook, metasci, MedchemExpress.com, Immunomart
Solubility	Soluble in water at 250 mg/mL with the aid of ultrasonication. [2] Another source indicates a solubility of 25 mg/mL, also requiring ultrasonic treatment for a clear solution.[3]	Immunomart, MedchemExpress.com
Shelf Life (Powder)	When stored at -20°C, the powder is stable for 3 years.	MedChemExpress

## Troubleshooting Guide

This guide addresses common problems that may arise during the storage and handling of **D-Methionine sulfoxide hydrochloride** powder.

Q1: The powder in my container appears clumped. What should I do?

A1: Clumping of the powder is likely due to moisture absorption. **D-Methionine sulfoxide hydrochloride** is hygroscopic.

- Immediate Action: Ensure the container is tightly sealed. If the clumping is minor, you may gently break up the clumps with a sterile spatula inside a fume hood.

- **Prevention:** Always store the powder in a desiccator or a controlled low-humidity environment. After use, ensure the container lid is securely fastened.
- **Experimental Consideration:** For quantitative experiments, it is advisable to use fresh, non-clumped powder to ensure accurate weighing. If you must use clumped powder, consider that the water content may affect the actual concentration.

Q2: I noticed a slight discoloration of the powder. Is it still usable?

A2: Discoloration can be a sign of degradation or contamination.

- **Assessment:** Compare the powder to a fresh, unopened sample if available. Any significant deviation from a white, crystalline appearance should be a cause for concern.
- **Recommendation:** It is best to discard discolored powder to avoid compromising experimental results. The discoloration may indicate oxidation or the presence of impurities.
- **Root Cause Analysis:** Review your storage conditions. Ensure the product is protected from light and stored at the recommended temperature. Check for potential sources of contamination in your storage area.

Q3: My solution of **D-Methionine sulfoxide hydrochloride** is cloudy or contains precipitates.

A3: Cloudiness or precipitation can occur due to several factors.

- **Solubility Issues:** **D-Methionine sulfoxide hydrochloride** may require ultrasonication to fully dissolve, especially at higher concentrations.<sup>[2][3]</sup> Ensure you are not exceeding its solubility limit in your chosen solvent.
- **Low Temperature:** If the solution has been stored at a low temperature, some of the compound may have precipitated out. Gently warm the solution to room temperature and vortex or sonicate to redissolve.
- **Contamination:** If the solution remains cloudy after warming and sonication, it may be contaminated. It is recommended to prepare a fresh solution.

- pH of the Solution: The pH of the solvent can affect the solubility of the compound. Ensure your solvent is compatible and at an appropriate pH.

## Frequently Asked Questions (FAQs)

Q1: What are the recommended personal protective equipment (PPE) when handling **D-Methionine sulfoxide hydrochloride** powder?

A1: When handling the powder, it is essential to use appropriate PPE to avoid inhalation, and contact with skin and eyes.<sup>[7]</sup> Recommended PPE includes:

- Safety glasses with side shields or goggles.<sup>[7]</sup>
- Chemical-resistant gloves (e.g., nitrile).
- A lab coat or protective clothing.
- If there is a risk of generating dust, use a dust respirator or work in a well-ventilated area, such as a fume hood.<sup>[1][6]</sup>

Q2: How should I prepare a stock solution of **D-Methionine sulfoxide hydrochloride**?

A2: To prepare a stock solution, follow this general protocol:

- Equilibrate the **D-Methionine sulfoxide hydrochloride** powder to room temperature before opening the container to prevent condensation of moisture.
- Weigh the desired amount of powder in a fume hood.
- Add the desired solvent (e.g., sterile water) to the powder.
- To aid dissolution, vortex the solution and/or use an ultrasonic bath until the solution is clear.<sup>[3]</sup>
- For sterile applications, filter the solution through a 0.22 µm filter.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

- Store the aliquots at -20°C or -80°C.[3][4]

Q3: What are the known incompatibilities of **D-Methionine sulfoxide hydrochloride**?

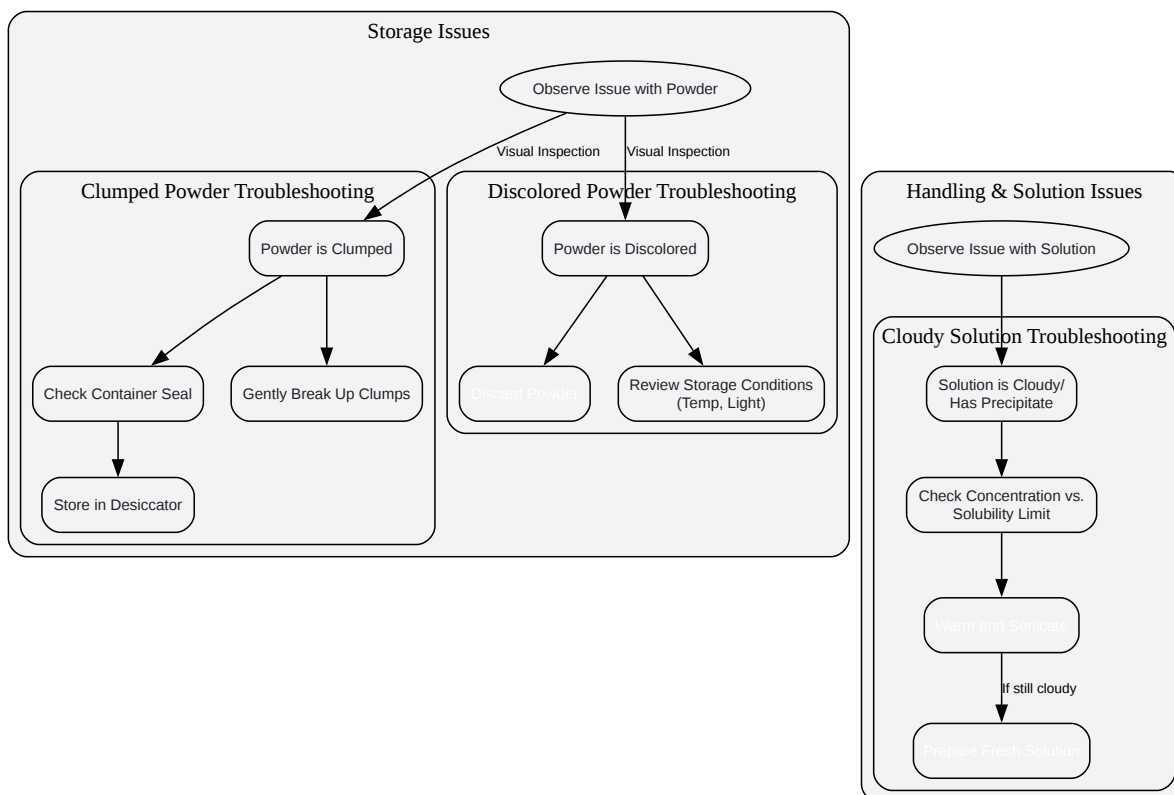
A3: While specific incompatibility data is limited in the provided search results, as a general precaution for amino acid hydrochlorides, you should avoid strong oxidizing agents and strong bases. Mixing with strong bases will likely neutralize the hydrochloride salt and may affect its stability and solubility.

Q4: How should I dispose of **D-Methionine sulfoxide hydrochloride** waste?

A4: Dispose of the compound and its containers in accordance with local, state, and federal regulations.[1] It should be treated as chemical waste. Do not dispose of it down the drain.

## Visual Guides

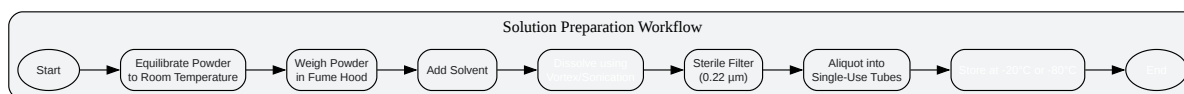
### Troubleshooting Workflow for D-Methionine Sulfoxide Hydrochloride Handling



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Caption: Troubleshooting flowchart for common storage and handling issues.

## Experimental Workflow for Preparing a D-Methionine Sulfoxide Hydrochloride Solution



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Caption: Step-by-step workflow for preparing a stock solution.

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## References

- 1. D-Methionine sulfoxide hydrochloride|MSDS [dcchemicals.com]
- 2. D-Methionine sulfoxide hydrochloride - Immunomart [immunomart.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. assets.thermofisher.cn [assets.thermofisher.cn]
- 6. chemicalbook.com [chemicalbook.com]
- 7. sds.metasci.ca [sds.metasci.ca]
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